

(Methyl(diphenyl)silyl)formic acid synthesis protocol

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Compound of Interest

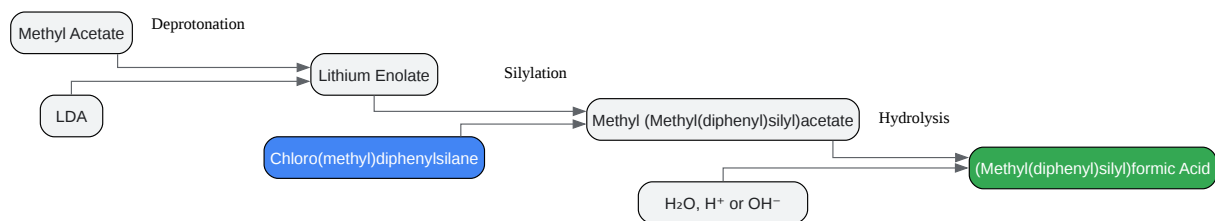
Compound Name: (Methyl(diphenyl)silyl)formic acid

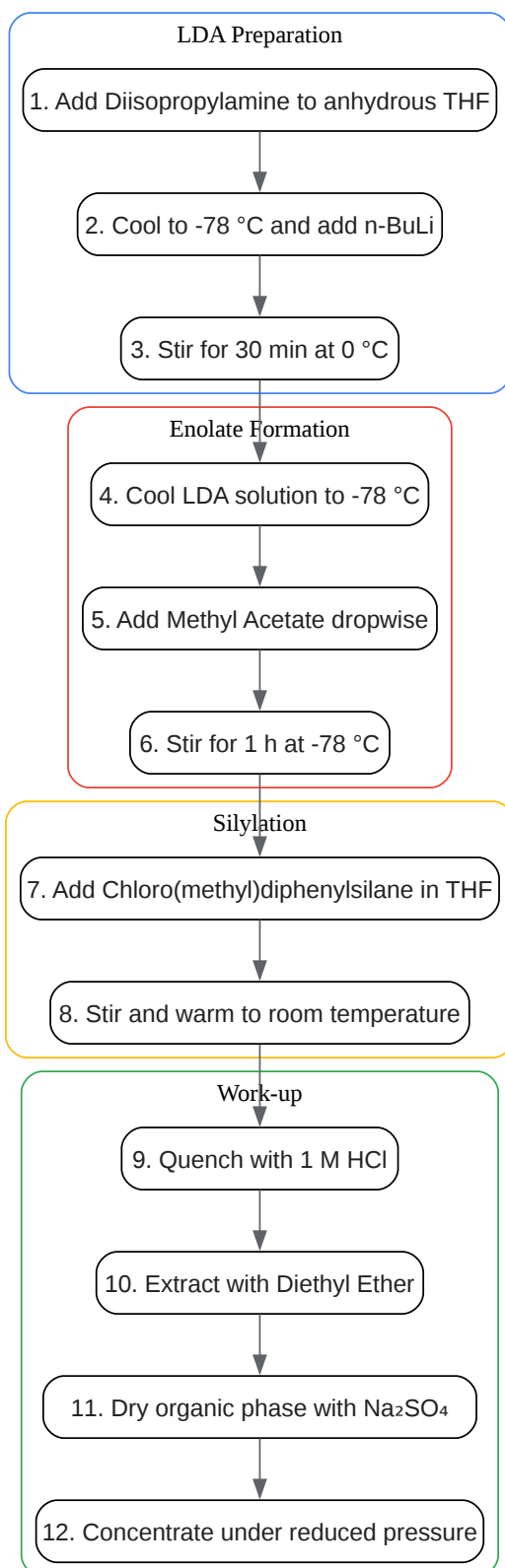
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Synthetic Pathway Overview

The synthesis of **(methyl(diphenyl)silyl)formic acid** is achieved through a two-step process. The first step involves the formation of an ester enolate from a suitable acetate ester, which is then reacted with chloro(methyl)diphenylsilane. The resulting α -silyl ester is subsequently hydrolyzed to yield the target carboxylic acid.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com